

Improving yield in 1,2-Benzisothiazol-3-amine 1,1-dioxide synthesis

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Compound of Interest

Compound Name: 1,2-Benzisothiazol-3-amine 1,1-dioxide

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An In-Depth Technical Guide to the Synthesis of **1,2-Benzisothiazol-3-amine 1,1-dioxide**

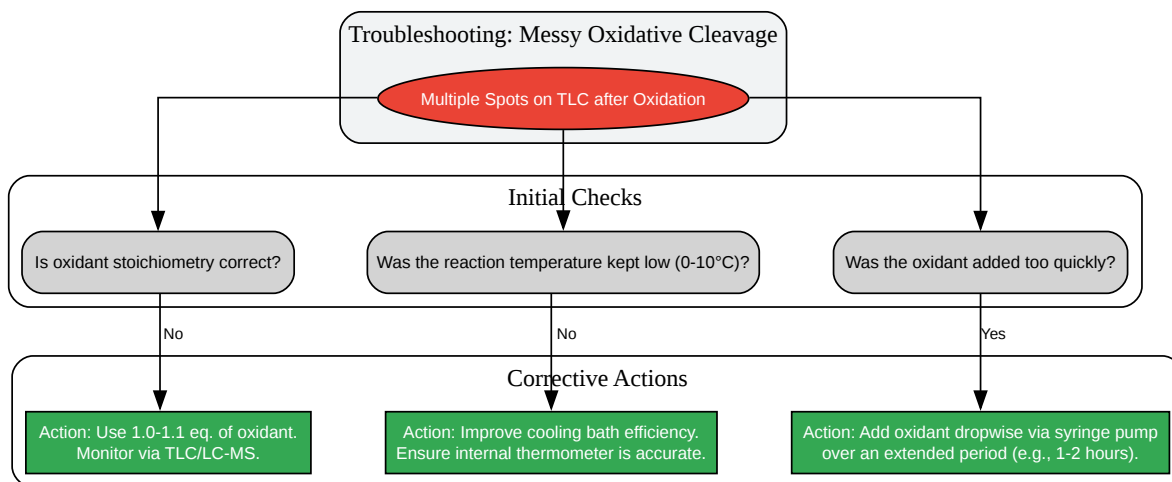
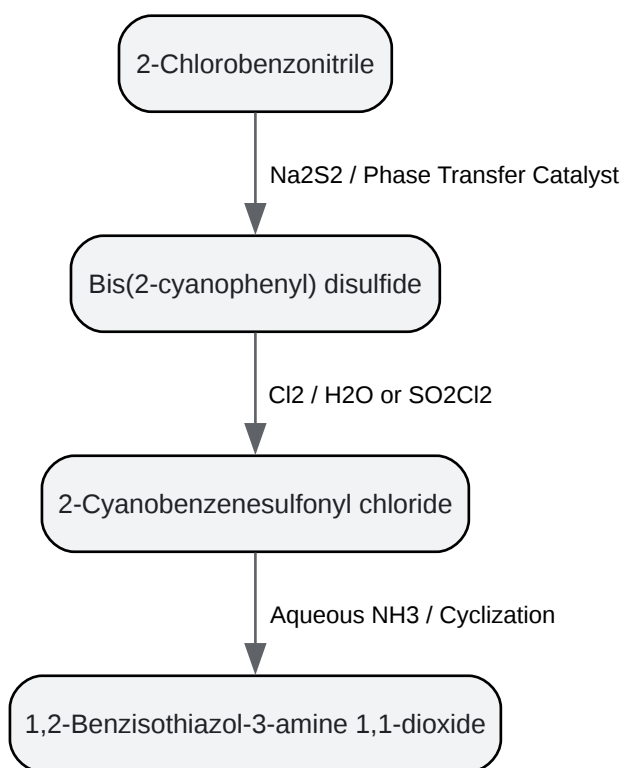
Introduction

Welcome to the Technical Support Center for the synthesis of **1,2-Benzisothiazol-3-amine 1,1-dioxide**. This molecule, a key structural analog of saccharin, is a valuable building block in medicinal chemistry and materials science. Achieving high yields and purity can be challenging due to the multi-step nature of the synthesis, which often involves sensitive intermediates and competing side reactions.

As Senior Application Scientists, we have compiled this guide based on established literature and extensive laboratory experience. Our goal is to provide you with not just protocols, but the underlying chemical principles to empower you to troubleshoot and optimize your experiments effectively. This document is structured as a series of questions and answers to directly address the common issues encountered during the synthesis.

Core Synthetic Pathway: From 2-Chlorobenzonitrile

A prevalent and efficient route to **1,2-Benzisothiazol-3-amine 1,1-dioxide** begins with 2-chlorobenzonitrile. This pathway involves the formation of a key disulfide intermediate, followed by oxidative cyclization and amination. Understanding this sequence is critical for diagnosing issues at each stage.



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